

Application Notes and Protocols for the Synthesis of Tungsten Hydroxide Oxide Phosphate

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Compound of Interest

Compound Name: *Tungsten hydroxide oxide phosphate*

Cat. No.: *B8070915*

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Introduction

Tungsten hydroxide oxide phosphate, often referred to as phosphotungstic acid, is a heteropoly acid with significant applications in catalysis, histology, and materials science. Its unique properties, including strong acidity and thermal stability, make it a versatile compound for researchers, scientists, and drug development professionals. This document provides a detailed protocol for the synthesis of **tungsten hydroxide oxide phosphate** via the ether extraction method, based on established chemical procedures.

Data Presentation

The following table summarizes the quantitative data for the synthesis of **tungsten hydroxide oxide phosphate** using the ether extraction method. This method is suitable for producing crystalline phosphotungstic acid.

Parameter	Value	Notes
Reagents		
Sodium Tungstate (Na_2WO_4)	1000 g	Starting material for the tungsten source.
Disodium Hydrogen Phosphate (Na_2HPO_4)	160 g	Source of phosphorus.
Deionized Water	1500 ml	Used to dissolve the initial reagents.
Concentrated Hydrochloric Acid (HCl)	800 ml	Acidifier to facilitate the reaction. [1]
Diethyl Ether	600 ml (initial), plus additional for washing	Extraction solvent. Must be free of reducing agents. [1]
Reaction Conditions		
Initial Dissolution	In boiled water	Ensures complete dissolution of salts.
Acidification	Slow, drop-wise addition with stirring	Prevents localized high concentrations and overheating. [1]
Extraction Temperature	Cool solution	Important for the formation of the three liquid layers. [1]
Product Yield		
Expected Product	Crystalline phosphotungstic acid	The final product after evaporation of the ether. [1]

Experimental Protocol: Ether Extraction Method

This protocol details the step-by-step procedure for the synthesis of phosphotungstic acid.[\[1\]](#)

1. Preparation of the Raw Material Solution: a. In a suitable reaction vessel, dissolve 1000 g of sodium tungstate and 160 g of disodium hydrogen phosphate in 1500 ml of boiled deionized

water. Stir until all solids are completely dissolved.[1]

2. Acidification: a. While continuously stirring the solution, slowly add 800 ml of concentrated hydrochloric acid drop by drop.[1] b. The addition should be gradual to control the exothermic reaction and ensure homogeneity.

3. Ether Extraction: a. Cool the resulting solution to room temperature.[1] b. Transfer the cooled solution to a large separatory funnel. c. Add 600 ml of diethyl ether (ensure it is free of reducing agents) to the separatory funnel.[1] d. Shake the funnel vigorously, venting frequently to release any pressure buildup. e. Allow the mixture to stand until it separates into three distinct liquid layers. The bottom layer contains the phosphotungstic acid-ether complex.[1]

4. Washing and Purification: a. Carefully drain and collect the bottom layer. b. Wash the collected layer several times with fresh portions of diethyl ether. For each wash, add sufficient ether to reform a third liquid layer, shake, and separate.[1]

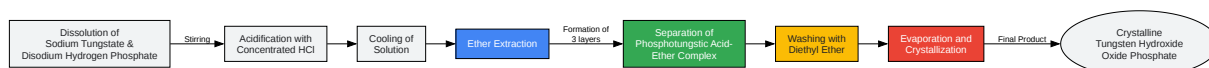
5. Crystallization: a. After the final wash, place the purified phosphotungstic acid-ether complex in a shallow dish or crystallizing dish in a fume hood. b. Gently pass a stream of clean, dry air over the liquid to facilitate the evaporation of the ether and promote crystallization.[1]

6. Product Recovery: a. Once the ether has completely evaporated and the smell of ether is no longer present, collect the resulting phosphotungstic acid crystals.[1] b. Store the crystalline product in a well-sealed container, away from dust and moisture.

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the key stages of the **tungsten hydroxide oxide phosphate** synthesis via the ether extraction method.



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Caption: Synthesis workflow for **tungsten hydroxide oxide phosphate**.

This application note provides a comprehensive overview and a detailed protocol for the synthesis of **tungsten hydroxide oxide phosphate**. For further applications and characterization of the synthesized material, researchers are encouraged to consult relevant scientific literature.

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References

- 1. Phosphotungstic Acid Preparation Method - Manufacturer and Supplier CHINATUNGSTEN ONLINE [tungsten-powder.com]
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